

Performance of Methacrylic Acid-Based Dental Adhesives: A Comparative Guide

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Compound of Interest

Compound Name: Methacrylic acid

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This guide provides an objective comparison of the performance of **methacrylic acid**-based dental adhesives, focusing on bond strength and biocompatibility. The information is supported by experimental data from in vitro studies to assist researchers and professionals in evaluating and selecting adhesive systems.

Comparative Performance Data

The performance of dental adhesives is critically evaluated through bond strength and cytotoxicity assessments. The following tables summarize quantitative data from various studies to facilitate a clear comparison of different **methacrylic acid**-based adhesive systems.

Bond Strength of Methacrylic Acid-Based Adhesives

The efficacy of a dental adhesive is primarily determined by its ability to create a strong and durable bond between the restorative material and the tooth structure. Shear bond strength (SBS) and microtensile bond strength (μ TBS) are the most common in vitro methods used to evaluate this property.

Table 1: Shear Bond Strength (SBS) of Various **Methacrylic Acid**-Based Dental Adhesives

Adhesive System	Active Components/Solvent	Substrate	Mean SBS (MPa) ± SD	Etching Protocol
Prime Restorite Bond 5G	Methacrylates	Human Dentin	18.63 ± 1.25	Total-Etch
Prevest DenPro Fusion Bond 5	Methacrylates	Human Dentin	16.05 ± 0.73	Total-Etch
DentGist Nano-Bond	Methacrylates	Human Dentin	19.81 ± 2.36	Total-Etch
Coltene One Coat Bond SL	Methacrylates, Polyalkenoate	Human Dentin	19.92 ± 2.80	Total-Etch
Scotchbond Universal	10-MDP, HEMA, Bis-GMA	Human Enamel	38.3 ± 9.4	Self-Etch
Scotchbond Universal	10-MDP, HEMA, Bis-GMA	Human Enamel	45.2 ± 10.1	Total-Etch
Adper Scotchbond Multi-Purpose	Methacrylates	Human Enamel	39.8 ± 8.7	Total-Etch
Single Bond	Methacrylates	Human Enamel	37.5 ± 7.9	Total-Etch
Clearfil SE Bond	10-MDP, HEMA	Human Enamel	36.4 ± 8.2	Self-Etch

Data compiled from multiple sources.^{[1][2]} Note that direct comparison between studies should be made with caution due to variations in experimental protocols.

Table 2: Microtensile Bond Strength (μTBS) of Universal Adhesives to Dentin

Adhesive System	Manufacturer	Key Monomers	Immediate μ TBS (MPa) \pm SD	μ TBS after Aging (MPa) \pm SD
All-Bond Universal	Bisco	10-MDP	55.3 \pm 10.1	48.7 \pm 9.8
Tetric N-Bond Universal	Ivoclar Vivadent	Bis-GMA, HEMA	26.7 \pm 7.5	Not Reported
Futurabond M+	VOCO	Methacrylates	25.3 \pm 5.2	Not Reported
G-Premio Bond	GC	10-MDP, 4-MET, MDTP	46.6 \pm 1.6	36.4 \pm 2.0
Clearfil SE Bond 2	Kuraray	10-MDP, HEMA, Bis-GMA	38.48 (at 1 month)	29.90 (at 1 month, co-curing)
Adper Single Bond 2	3M ESPE	Bis-GMA, HEMA	Not Reported	Not Reported

Data compiled from multiple sources.^{[3][4][5][6]} Aging protocols and timeframes vary between studies.

Cytotoxicity of Methacrylate-Based Adhesives

The biocompatibility of dental adhesives is crucial, as components can leach out and interact with surrounding oral tissues. In vitro cytotoxicity studies, often using human gingival fibroblasts (HGFs), are essential for evaluating the potential adverse effects of these materials.

Table 3: In Vitro Cytotoxicity of Methacrylate-Based Dental Resins on Human Gingival Fibroblasts

Dental Resin	Manufacturer	Key Components	Cytotoxicity Outcome (24h)
Charisma	Kulzer	Bis-GMA, TEGDMA	58% decrease in cell viability
Estelite Sigma Quick	Tokuyama Dental	Bis-GMA, TEGDMA	22% decrease in cell viability
Filtek Z550	3M ESPE	Bis-GMA, UDMA, TEGDMA	31% decrease in cell viability

Data from a study by Iacono et al. (2022).^{[7][8]} The study assessed the impact of freshly cured resins on HGF viability.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of experimental findings. The following sections outline the protocols for the key experiments cited in this guide.

Shear Bond Strength (SBS) Testing Protocol

The SBS test evaluates the bond strength by applying a shearing force to the bonded interface until failure.

Specimen Preparation:

- Extracted human premolars are collected, cleaned, and stored in a solution such as distilled water or saline.
- The occlusal enamel is sectioned to expose a flat dentin surface.
- The dentin surface is polished with 600-grit silicon carbide paper to create a standardized smear layer.

Bonding Procedure:

- The prepared dentin surface is etched with 37% phosphoric acid for 15 seconds, followed by rinsing and blot-drying (for total-etch adhesives).

- The respective dental adhesive is applied to the dentin surface according to the manufacturer's instructions, which typically involves one or two coats, gentle air-drying, and light-curing.
- A composite resin is placed over the bonded surface, often using a cylindrical mold, and light-cured in increments.

Mechanical Testing:

- The bonded specimens are mounted in a universal testing machine.
- A shearing load is applied to the base of the composite cylinder at a constant crosshead speed (e.g., 1 mm/min) until fracture occurs.[2]
- The force at failure is recorded in Newtons (N) and the SBS is calculated in Megapascals (MPa) by dividing the force by the bonded surface area.

Microtensile Bond Strength (μ TBS) Testing Protocol

The μ TBS test is used to assess the tensile strength of the adhesive bond on a smaller cross-sectional area, which can provide a more uniform stress distribution.

Specimen Preparation and Bonding:

- Extracted human molars are sectioned to expose a flat mid-coronal dentin surface.
- The adhesive system is applied to the dentin surface as per the manufacturer's protocol.
- A composite resin block is built up on the bonded surface.

Micro-specimen Fabrication:

- The restored tooth is sectioned into multiple beams or sticks with a cross-sectional area of approximately 1 mm². This is typically done using a low-speed diamond saw under water cooling.

Mechanical Testing:

- Each micro-specimen is attached to a testing jig using cyanoacrylate adhesive.
- The jig is placed in a universal testing machine, and a tensile load is applied at a constant crosshead speed (e.g., 0.5 mm/min or 1 mm/min) until the specimen fractures.[4][9]
- The μ TBS is calculated by dividing the load at fracture by the cross-sectional area of the bonded interface.

In Vitro Cytotoxicity Assay (XTT)

The XTT assay is a colorimetric method used to determine cell viability by measuring the metabolic activity of cells.

Cell Culture and Exposure:

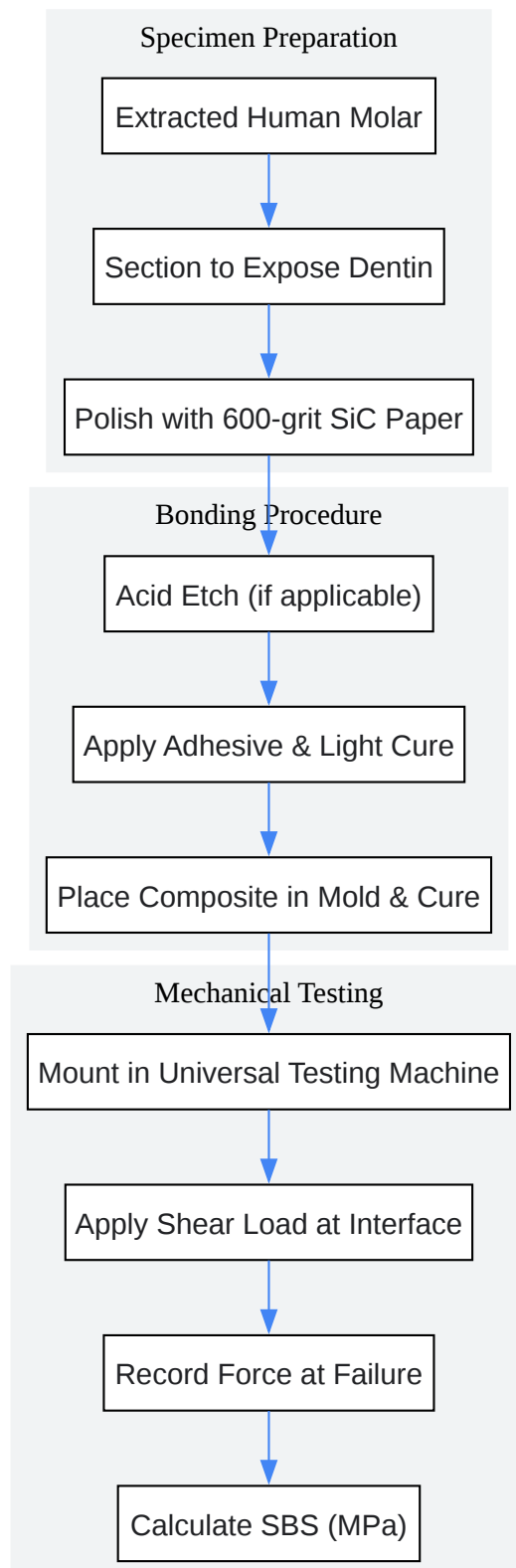
- Human gingival fibroblasts (HGFs) are cultured in a suitable medium until they reach sub-confluence.
- The dental adhesive or resin material is prepared, often by light-curing a sample.
- Eluates from the cured material are prepared by incubating the material in the cell culture medium for a specified period (e.g., 24 hours).
- The HGFs are then exposed to different concentrations of the eluates for a defined period (e.g., 24 hours).

Viability Assessment:

- After the exposure period, the XTT reagent is added to the cell cultures.
- Viable cells with active mitochondrial dehydrogenases will reduce the XTT tetrazolium salt to a formazan dye, resulting in a color change.
- The absorbance of the formazan product is measured using a spectrophotometer at a specific wavelength.
- Cell viability is expressed as a percentage relative to the untreated control cells.[10]

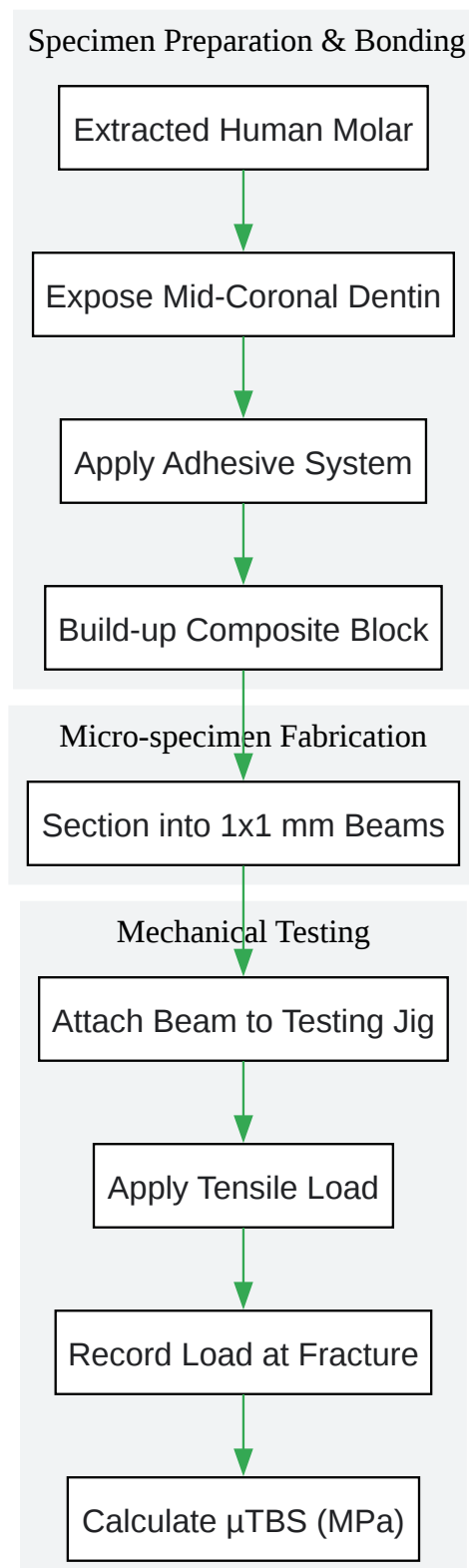
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key experimental workflows and conceptual relationships relevant to the performance of **methacrylic acid**-based dental adhesives.



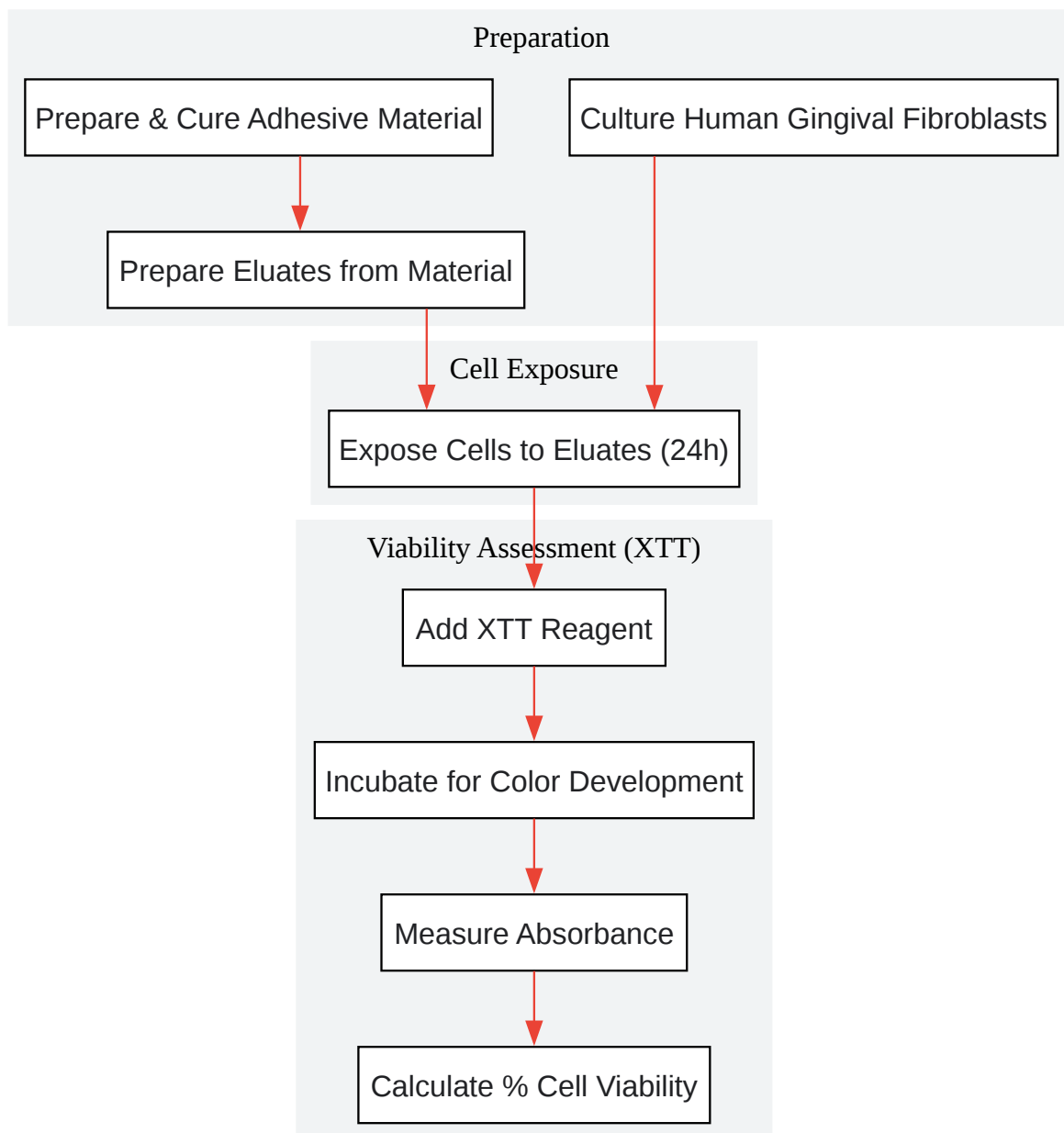
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Caption: Workflow for Shear Bond Strength (SBS) Testing.



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Caption: Workflow for Microtensile Bond Strength (μTBS) Testing.



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Caption: Workflow for In Vitro Cytotoxicity (XTT) Assay.

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